

Essential Safety and Operational Guide for 1-Amino-2-butanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Amino-2-butanol

Cat. No.: B1205648

[Get Quote](#)

This guide provides critical safety and logistical information for the handling and disposal of **1-Amino-2-butanol**, tailored for research, scientific, and drug development professionals. Following these procedures is essential for ensuring a safe laboratory environment.

Physicochemical and Safety Data

A summary of key quantitative data for **1-Amino-2-butanol** is presented in the table below for easy reference.

Property	Value	Source
CAS Number	13552-21-1	[1]
UN/NA Number	2735	[1]
DOT Hazard Class	8 (Corrosive)	[1][2]
Boiling Point	172 - 174 °C	
Melting Point	-2 °C	
Flash Point	84 °C (183.2 °F)	[3]
Specific Gravity	0.943 g/cm ³ at 20 °C	
pH	12.7	
Occupational Exposure Limits (TWA)	3.7–15 mg/m ³ (1–5 ppm) in various countries	[4]
Occupational Exposure Limits (STEL)	7.4–15 mg/m ³ (2–5 ppm) in various countries	[4]

Personal Protective Equipment (PPE)

When handling **1-Amino-2-butanol**, the following personal protective equipment is mandatory to prevent exposure.[3][5][6]

- Hand Protection: Wear appropriate protective gloves.[3][6]
- Eye and Face Protection: Use chemical safety goggles or a face shield.[5][6] Eyewash stations should be readily accessible.[3]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin contact.[3][6] In cases where Tyvek-type disposable clothing is not used, disposable Tyvek-type sleeves taped to gloves are a minimum requirement.[1][2] Safety showers should be nearby.[3]
- Respiratory Protection: If weighing or diluting the neat chemical, or if ventilation is inadequate, use a NIOSH-approved half-face respirator with an organic vapor/acid gas

cartridge and a dust/mist filter.[1][2] A full-face respirator can provide both eye and respiratory protection.[1] Work should be conducted in a chemical fume hood.[3][7]

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the stability of **1-Amino-2-butanol** and ensure safety.

Handling:

- Avoid contact with skin, eyes, and clothing.[3][8]
- Do not breathe vapors or mists.[9][5]
- Wash hands thoroughly after handling.[3]
- Use in a well-ventilated area or under a chemical fume hood.[3][8]
- Keep away from heat, sparks, and open flames as the substance is combustible.[3][5]
- Ground and bond containers when transferring material to prevent static discharge.[8]

Storage:

- Store in a cool, dry, and well-ventilated area.[3][5]
- Keep containers tightly closed.[9][5]
- Store in a corrosives area, away from incompatible substances such as acids, metals, and copper.[3][5]
- It is recommended to store this material under an inert atmosphere at refrigerated temperatures.[2]

Spill and Disposal Plan

Immediate and appropriate response to spills and proper disposal of waste are critical.

Spill Response:

- Evacuate and Isolate: Immediately evacuate unnecessary personnel and isolate the spill area for at least 50 meters (150 feet) for liquids.[1]
- Ventilate: Ensure adequate ventilation.[3]
- Absorb: For small spills, use an inert absorbent material like absorbent paper, vermiculite, or sand to soak up the liquid.[1][2][3]
- Collect: Place the absorbent material and any contaminated clothing into a sealed, vapor-tight plastic bag for disposal.[1][2]
- Decontaminate: Wash the spill area with a strong soap and water solution.[1][2]
- Re-entry: Do not re-enter the contaminated area until a safety officer has verified that it has been properly cleaned.[2]

Waste Disposal:

- Dispose of contents and containers in accordance with local, state, and federal regulations.[5][10]
- Waste material should be entrusted to a licensed waste disposal company.[10]
- Do not allow the product to enter drains.[10]
- Empty containers may retain product residue and should be handled as hazardous waste.[3]

First Aid Measures

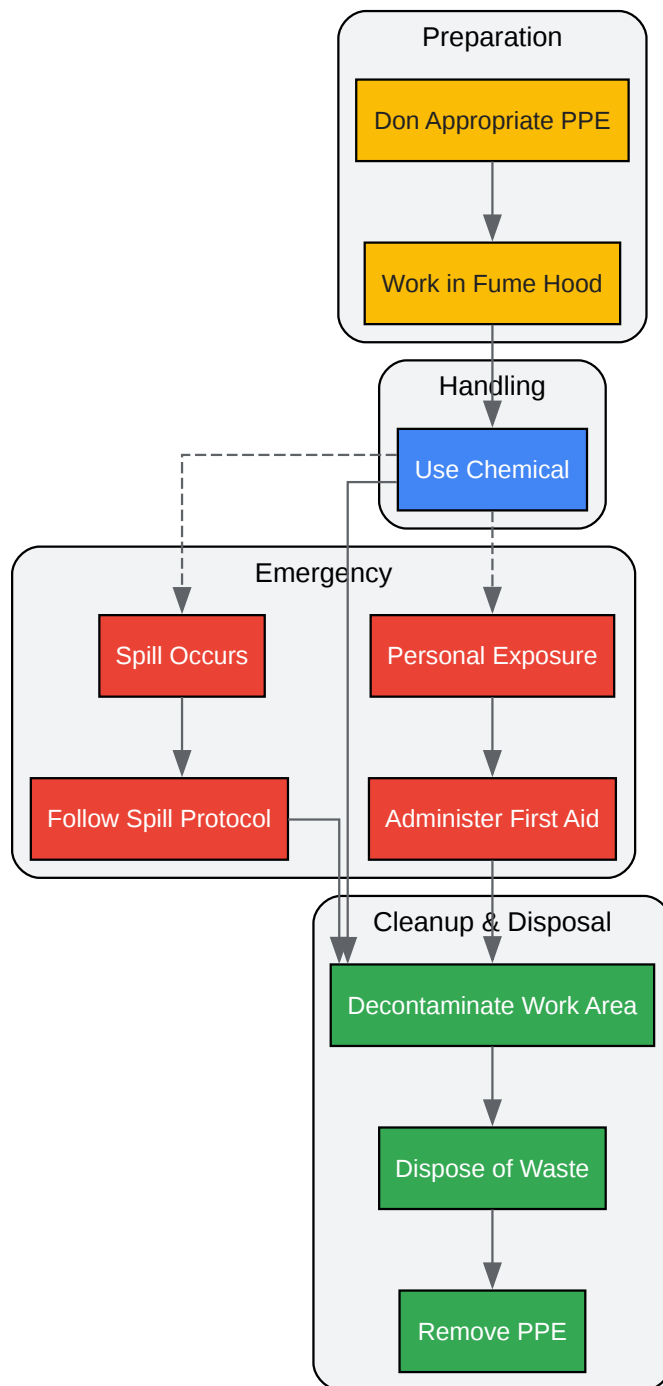
In case of exposure, follow these first aid procedures immediately.

- Inhalation: Move the person to fresh air. If symptoms like wheezing, coughing, or shortness of breath occur, call a physician.[1] If breathing is difficult, provide oxygen.[3]
- Skin Contact: Immediately remove all contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes.[1][3] Seek immediate medical attention.[1][10]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[\[1\]](#)[\[10\]](#) Seek immediate medical attention.[\[10\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#)[\[9\]](#) If the person is conscious, rinse their mouth with water and give one or two glasses of water to dilute the chemical.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)[\[10\]](#)

Workflow for Handling 1-Amino-2-butanol

Workflow for Handling 1-Amino-2-butanol

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-AMINO-2-BUTANOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. 1-Amino-2-butanol | C₄H₁₁NO | CID 26107 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 5. fishersci.com [fishersci.com]
- 6. spanlab.in [spanlab.in]
- 7. und-nd.safeschoolssds.com [und-nd.safeschoolssds.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. (R)-(-)-2-Amino-1-butanol - Safety Data Sheet [chemicalbook.com]
- 10. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 1-Amino-2-butanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205648#personal-protective-equipment-for-handling-1-amino-2-butanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com